

chlorhexidine diacetate stability in storage

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Compound Focus: Chlorhexidine diacetate

CAS No.: 206986-79-0

Cat. No.: S2797177

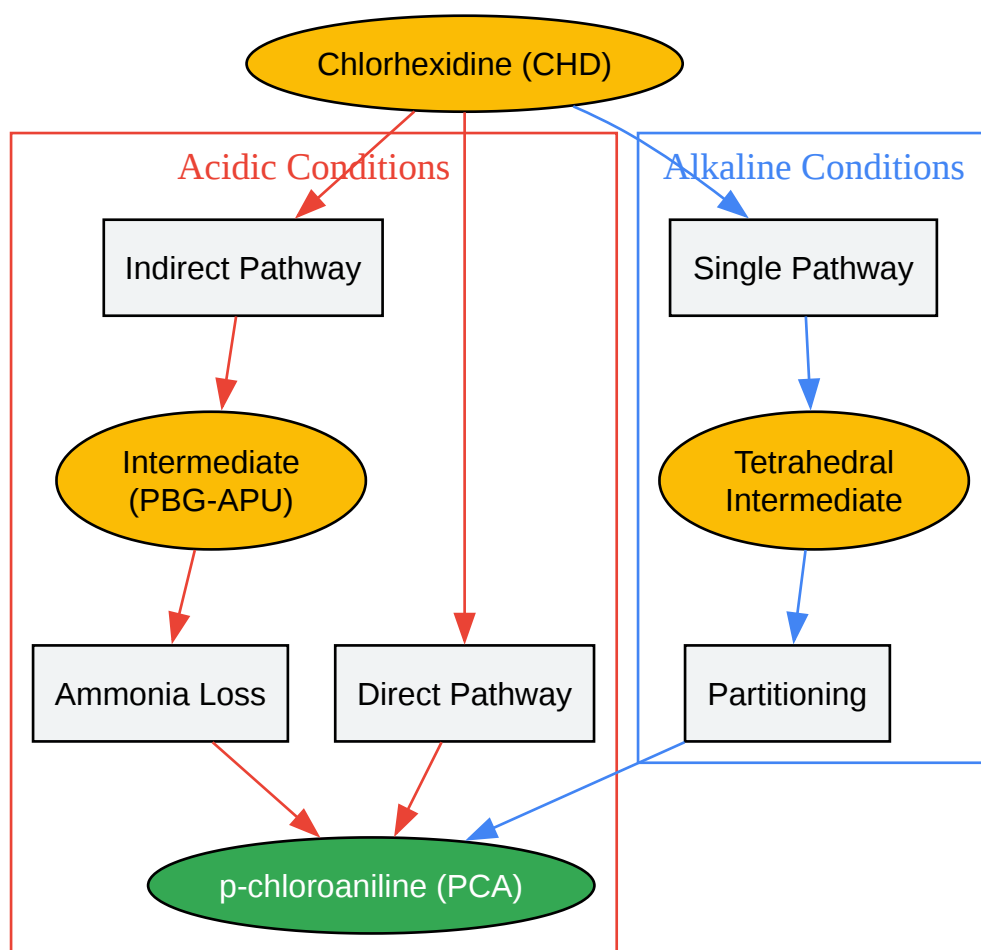
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Stability Profile & Storage Guide

Factor	Impact on Stability	Recommended Condition
Temperature	Degradation rate increases with temperature; significant loss at room temperature.	Refrigerated (5°C) is optimal for long-term storage.
pH	Degrades in both acidic and alkaline conditions, but through different pathways . Acidic conditions are particularly aggressive.	The pH should be optimized for the specific formulation.
Shelf Life	Content should be maintained above 90% of the label claim.	~27 months at 5°C; ~6 months at 25°C; ~2 months at 30°C [1].

Degradation Pathways

Chlorhexidine degrades through different mechanisms depending on the pH. The following diagram maps these primary pathways, highlighting the key degradation products.



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The key points of the degradation process are [2]:

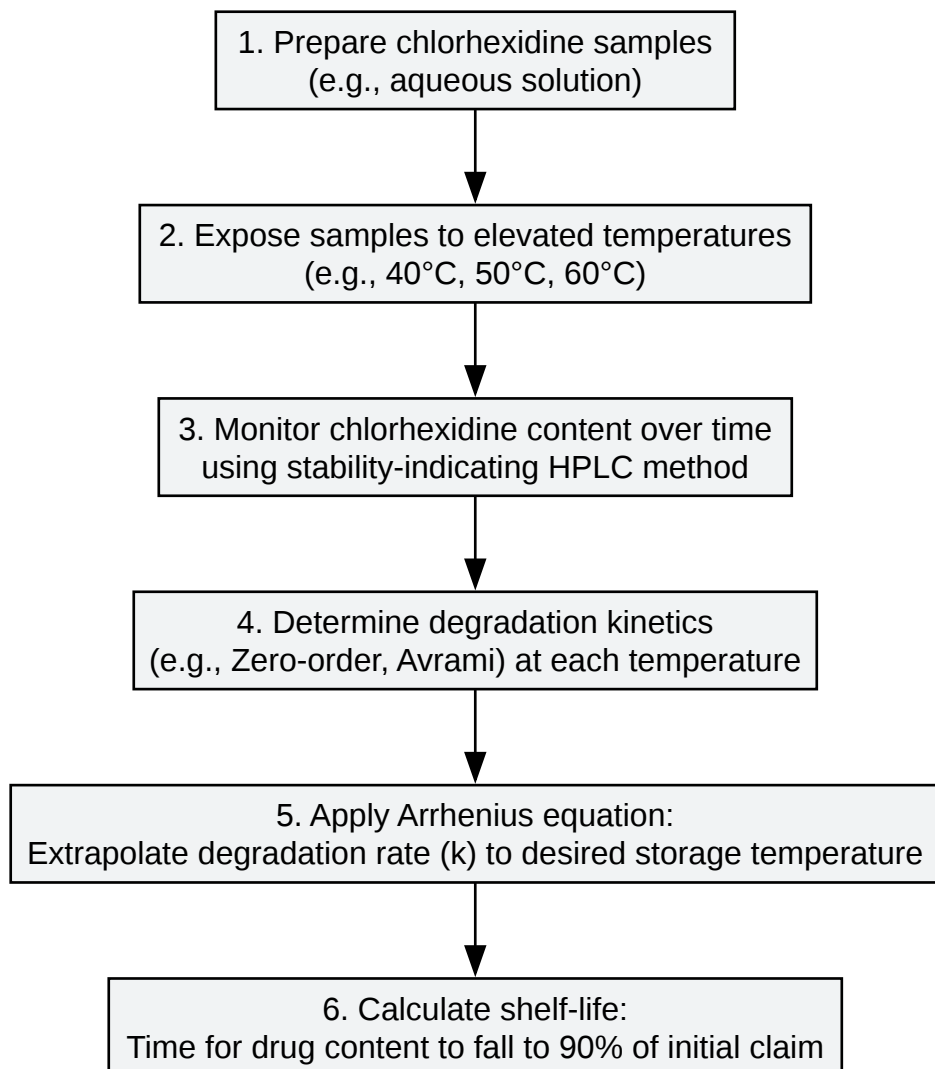
- **In Acidic Conditions:** Two major pathways lead to PCA.
 - **Direct Pathway:** CHD breaks down directly into PCA.
 - **Indirect Pathway:** CHD first forms an intermediate compound (PBG-APU) with the loss of ammonia, which then degrades further into PCA.
- **In Alkaline Conditions:** A single, different pathway indirectly leads to PCA through the formation and subsequent partitioning of a tetrahedral intermediate.

Experimental Stability Assessment

You can predict the shelf-life of chlorhexidine formulations using an Accelerated Predictive Stability (APS) study. This method uses elevated temperatures to rapidly model degradation and extrapolate to long-term

storage conditions using the Arrhenius equation [1].

Workflow for APS Study



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Detailed Methodology [1]

- **Sample Preparation:** Prepare the chlorhexidine formulation (e.g., a simple aqueous solution) and place it in sealed vials.
- **Accelerated Aging:** Expose these samples to a range of elevated temperatures (e.g., 40°C, 50°C, 60°C) in controlled stability chambers.
- **Content Analysis:** At predetermined time points, remove samples and analyze them using a **stability-indicating High-Performance Liquid Chromatography (HPLC) method**. This method must be able to separate chlorhexidine from its degradation products (like PCA, PCPG, and PCPU).

- **Kinetic Analysis:** Plot the percentage of remaining chlorhexidine against time for each temperature. Determine the degradation kinetics. Note that different formulations may follow different models (e.g., a compounded solution may follow Avrami kinetics, while a commercial product may follow zero-order kinetics) [1].
 - **Arrhenius Extrapolation:**
 - Calculate the degradation rate constant (k) for each temperature from the kinetic plots.
 - Plot $\ln(k)$ against the reciprocal of the absolute temperature ($1/T$). The resulting straight line is described by the Arrhenius equation.
 - Use the equation of this line to calculate the degradation rate constant (k_{longterm}) at your desired storage temperature (e.g., 5°C).
 - **Shelf-life Calculation:** Using the k_{longterm} , calculate the time required for the drug to degrade to 90% of its initial concentration. The formula depends on the determined reaction order. For zero-order kinetics, the shelf-life (t_{90}) is calculated as: $t_{90} = 0.10 \cdot C_0 / k_{\text{longterm}}$, where C_0 is the initial concentration.
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Frequently Asked Questions

What is the main degradation product I should be concerned about?

The primary degradation product is **p-chloroaniline (PCA)** [2]. It is important to monitor this compound because it is a known toxicant and carcinogen [2]. Regulatory standards, such as those in pharmacopoeias, often set strict limits on its permissible amount.

My formulation has turned a different color. What does this mean?

A color change is a strong visual indicator of ongoing degradation [2]. The formation of colored degradation products, such as PCA and other intermediates, often causes this. It is recommended to perform a quantitative assay (e.g., HPLC) to determine the remaining chlorhexidine content before use.

Can I use this guide for other chlorhexidine salts, like chlorhexidine digluconate?

Yes, the core chemical structure and degradation pathways for chlorhexidine are consistent across its different salts. The instability leading to PCA formation was characterized in studies using **chlorhexidine digluconate** [2]. Therefore, the fundamental principles of pH and temperature sensitivity apply, though the exact degradation kinetics might vary slightly between salts.

The search results mention "Avrami" vs. "zero-order" kinetics. What is the practical implication?

The practical implication is accuracy in shelf-life prediction. Using an incorrect kinetic model will lead to an inaccurate shelf-life estimate [1].

- **Zero-order kinetics:** The degradation rate is constant over time.
- **Avrami kinetics:** The degradation rate can change with time, often used to describe more complex solid-state or nucleation-based reactions. For a precise shelf-life, the kinetic model must be empirically determined for your specific formulation through stability testing.

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References

1. Application of Accelerated Predictive Stability Studies in ... [pubmed.ncbi.nlm.nih.gov]

2. Studies on the Instability of Chlorhexidine, Part I: Kinetics ... [sciencedirect.com]

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